

Eupalinolide-Induced Apoptosis: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Eupalinolide H

Cat. No.: B15595779

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Disclaimer: Initial literature searches for "**Eupalinolide H**" did not yield specific information regarding its role in apoptosis. It is presumed that this may be a typographical error. This guide therefore focuses on the well-documented pro-apoptotic activities of other structurally similar sesquiterpene lactones from the Eupalinolide family, namely Eupalinolide A, Eupalinolide J, and Eupalinolide O, to provide a comprehensive resource for the intended scientific audience.

This technical guide provides an in-depth overview of the mechanisms by which Eupalinolides induce apoptosis in cancer cells. It is intended for researchers, scientists, and professionals in the field of drug development. The content herein summarizes key quantitative data, details common experimental protocols, and visualizes the involved signaling pathways.

Quantitative Analysis of Eupalinolide-Induced Apoptosis

The cytotoxic and pro-apoptotic effects of Eupalinolides have been quantified in various cancer cell lines. The following tables summarize the half-maximal inhibitory concentrations (IC50) and the observed apoptosis rates upon treatment with different Eupalinolides.

Table 1: IC50 Values of Eupalinolides in Various Cancer Cell Lines

Eupalinolide	Cell Line	Cancer Type	Time Point (h)	IC50 (μM)
Eupalinolide A	A549	Non-small cell lung cancer	Not Specified	Not Specified
H1299	Non-small cell lung cancer	Not Specified	Not Specified	
Eupalinolide O	MDA-MB-231	Triple-negative breast cancer	24	10.34
MDA-MB-231	Triple-negative breast cancer	48	5.85	
MDA-MB-231	Triple-negative breast cancer	72	3.57	
MDA-MB-453	Triple-negative breast cancer	24	11.47	
MDA-MB-453	Triple-negative breast cancer	48	7.06	
MDA-MB-453	Triple-negative breast cancer	72	3.03	
Eupalinolide B	BFTC-905	Human bladder cancer	Not Specified	IC50 < 30.27 (compared to 5-Fluorouracil)
A549	Human lung cancer	Not Specified	IC50 < 9.74 (compared to 5-Fluorouracil)	

Note: Direct IC50 values for Eupalinolide A in A549 and H1299 cells were not explicitly stated in the provided search results, though its pro-apoptotic activity was confirmed.

Table 2: Apoptosis Rates Induced by Eupalinolides

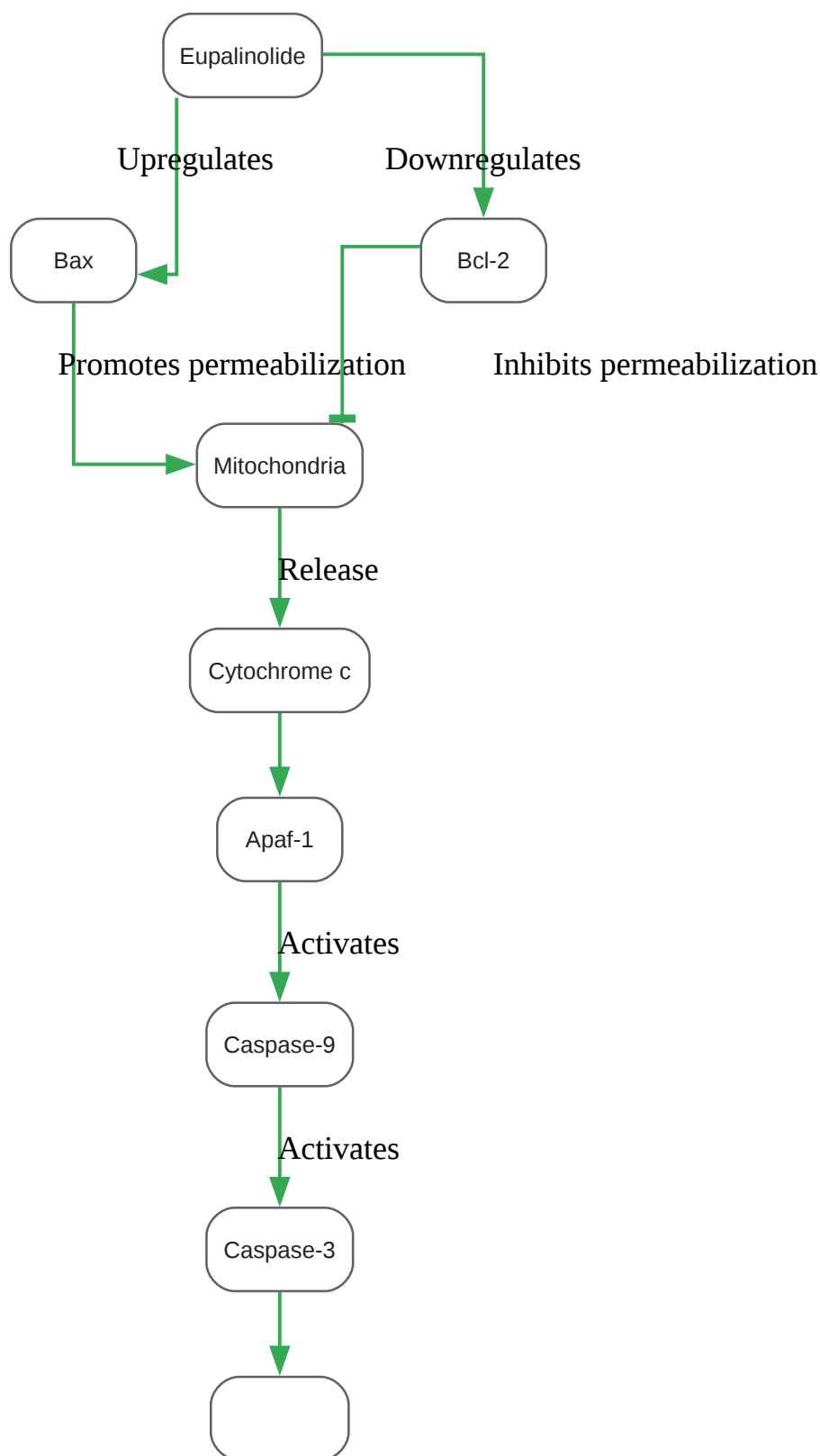
Eupalinolide	Cell Line	Concentration (μM)	Treatment Duration (h)	Apoptosis Rate (%)
Eupalinolide A	A549	Not Specified	48	Increased from 1.79% to 47.29%
H1299	Not Specified	48	Increased from 4.66% to 44.43%	
Eupalinolide O	MDA-MB-468	8	24	65.01

Key Signaling Pathways in Eupalinolide-Induced Apoptosis

Eupalinolides trigger apoptosis through the modulation of several critical signaling pathways. The intrinsic (mitochondrial) and extrinsic (death receptor) pathways are prominently involved, often accompanied by the generation of reactive oxygen species (ROS) and cell cycle arrest.

Intrinsic (Mitochondrial) Apoptosis Pathway

Eupalinolides have been shown to disrupt the mitochondrial membrane potential (MMP), a key event in the intrinsic apoptosis pathway.^{[1][2]} This leads to the release of cytochrome c from the mitochondria into the cytosol. Cytochrome c then forms a complex with Apaf-1 and pro-caspase-9, known as the apoptosome, which activates caspase-9. Activated caspase-9, in turn, activates effector caspases like caspase-3, leading to the cleavage of cellular substrates and ultimately, apoptosis.^[1]



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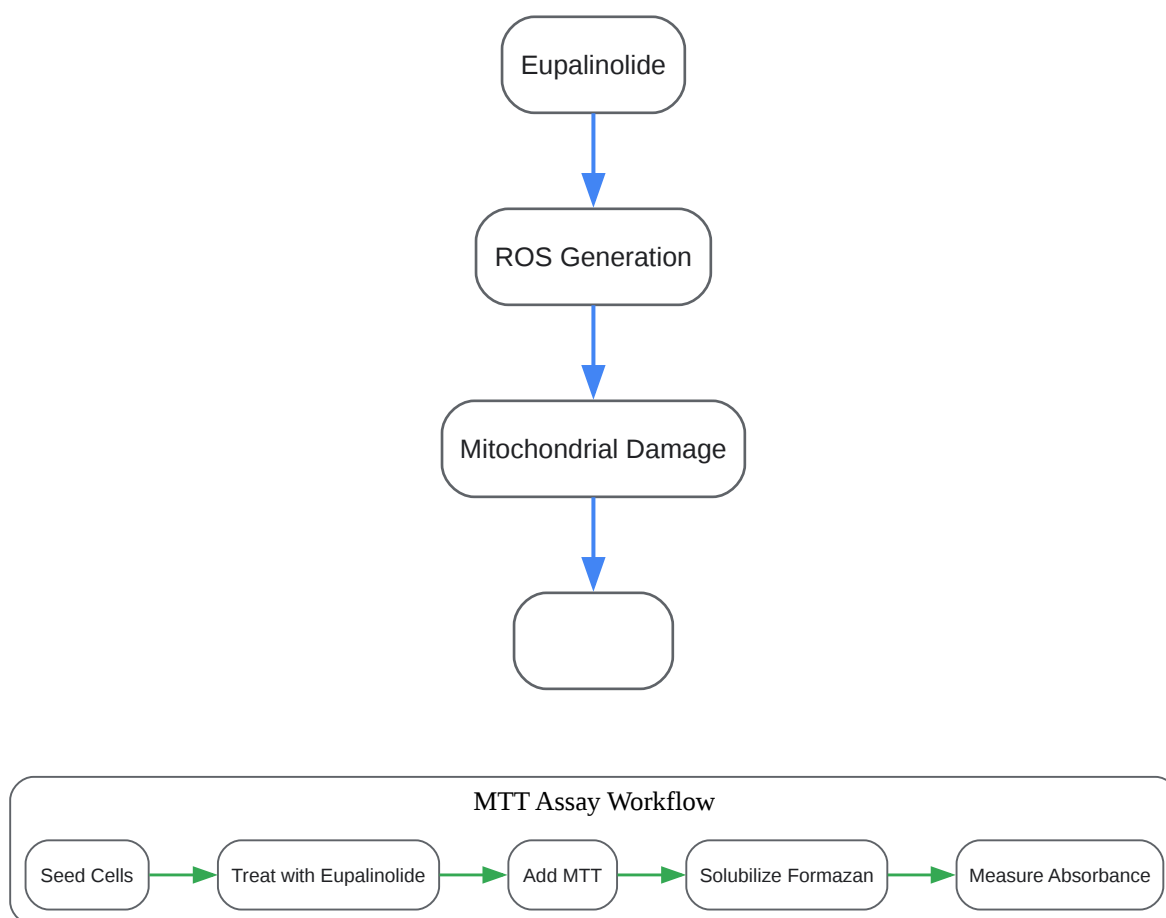
Diagram 1: Intrinsic Apoptosis Pathway Induced by Eupalinolides.

Extrinsic (Death Receptor) Apoptosis Pathway

Some studies suggest the involvement of the extrinsic pathway in Eupalinolide-induced apoptosis. This pathway is initiated by the binding of extracellular death ligands to transmembrane death receptors, leading to the activation of caspase-8. Activated caspase-8 can then directly activate effector caspases like caspase-3 or cleave Bid to tBid, which in turn activates the intrinsic pathway.

Role of Reactive Oxygen Species (ROS)

An increase in intracellular ROS levels is a common mechanism by which Eupalinolides induce apoptosis.^{[2][3]} ROS can damage cellular components, including mitochondria, leading to the activation of the intrinsic apoptotic pathway.



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